

An In-depth Technical Guide to 5-Decanone: Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and experimental data for **5-decanone** (CAS No. 820-29-1). The information is curated for professionals in research and development, with a focus on clarity and accessibility of technical data.

Chemical and Physical Properties

5-Decanone, also known as butyl pentyl ketone, is a colorless liquid with the molecular formula C₁₀H₂₀O.[1] It is a medium-chain aliphatic ketone utilized in various chemical syntheses and as a standard in analytical chemistry, particularly in gas chromatography.[2] The key quantitative properties of **5-decanone** are summarized in the table below for easy reference and comparison.



Property	Value	Unit	Source(s)
Identifiers			
IUPAC Name	decan-5-one	-	[1][3]
CAS Number	820-29-1	-	[3]
Molecular Formula	C10H20O	-	[1][3]
InChI Key	JDPQWHLMBJZURR- UHFFFAOYSA-N	-	[1][3]
SMILES	CCCCC(=0)CCCC	-	[4]
Physical Properties			
Molecular Weight	156.27	g/mol	[1][4]
Exact Mass	156.151415257	Da	[1][5]
Melting Point	-9.2	°C	[6][7]
Boiling Point	210-212	°C	[6]
Density	0.820 (at 18 °C)	g/cm³	[6]
Flash Point	67.7	°C	[6]
Refractive Index	1.421	-	[6]
Thermodynamic Properties			
Enthalpy of Vaporization (ΔvapH°)	44.60	kJ/mol	[4]
Enthalpy of Fusion (ΔfusH°)	23.25	kJ/mol	[4]
Solubility & Partitioning			
LogP (Octanol/Water Partition Coefficient)	3.326	-	[4]



Water Solubility (log10WS)	-3.29	mol/L	[4]
Spectroscopic Data			
IR Carbonyl Stretch (C=O)	~1715	cm ⁻¹	[8]
Kovats Retention Index (non-polar)	1155, 1162	-	[1][9]
Kovats Retention Index (polar)	1373	-	[1][9]

Chemical Structure

5-Decanone possesses a ten-carbon aliphatic chain with a carbonyl group located at the fifth carbon atom. This structure results in a symmetrical ketone, with a butyl group and a pentyl group attached to the carbonyl carbon.



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